

All-E-Heptaprenol: A Key Intermediate in Bacterial Terpenoid Biosynthesis

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Compound of Interest

Compound Name: *all-E-Heptaprenol*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

All-E-Heptaprenol, a C35 polyisoprenoid alcohol, serves as a critical intermediate in the biosynthesis of essential terpenoids, particularly in bacterial systems.[1] Its diphosphate form, all-E-heptaprenyl diphosphate (HepPP), is the direct precursor for the isoprenoid side chains of vital molecules such as menaquinone-7 and ubiquinone-7, which are indispensable for cellular respiration.[2] The unique all-trans configuration of its seven isoprene units imparts a rigid, linear structure that is crucial for its specific enzymatic interactions.[3] This guide provides a comprehensive overview of the biosynthesis of **all-E-heptaprenol**, its downstream metabolic fate, quantitative enzymatic data, and detailed experimental protocols for its study.

Physicochemical Properties

All-E-Heptaprenol is a long-chain lipid molecule with well-defined chemical characteristics. Its high hydrophobicity dictates its localization within cellular membranes.

Property	Value	Reference
Chemical Formula	C ₃₅ H ₅₈ O	[2][4]
Molecular Weight	494.83 g/mol	[2][4]
CAS Number	32304-16-8	[1][2]
Appearance	Neat / Oil	[5]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate	[6]
Structure	Seven isoprene units with all double bonds in the trans ('E') configuration	[3][7]

Biosynthesis of All-E-Heptaprenyl Diphosphate

The biosynthesis of terpenoids originates from two five-carbon building blocks: isopentenyl diphosphate (IPP) and its isomer, dimethylallyl diphosphate (DMAPP).[3] The formation of all-E-heptaprenyl diphosphate (HepPP) is a chain elongation process catalyzed by a key enzyme, heptaprenyl diphosphate synthase (HepPS).

The pathway begins with the head-to-tail condensation of IPP and DMAPP units to form farnesyl diphosphate (FPP), a C₁₅ intermediate.[8] HepPS then catalyzes the sequential addition of four more IPP units to the FPP backbone.[2][6][9] This reaction releases four molecules of diphosphate and results in the formation of the C₃₅ product, all-E-heptaprenyl diphosphate.[9] This enzyme specifically produces the all-trans isomer, which is the required precursor for menaquinone and ubiquinone side chains.[1]

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